Technical Guide: Methyl Acetate-d6 Molecular Weight & Isotopic Applications

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Methyl Acetate-d6*
CAS No.:	*32113-85-2*
Cat. No.:	*B1434741*

Get Quote

Executive Summary

Methyl Acetate-d6 (CAS: 32113-85-2) is the fully deuterated isotopologue of methyl acetate, where all six hydrogen atoms are replaced by deuterium (

H).[1][2][3][4] While its primary identification metric is a molecular weight of 80.12 g/mol (compared to 74.08 g/mol for the protium form), its value in pharmaceutical research extends far beyond simple mass differentiation.

This guide details the physicochemical shifts caused by deuteration, the "Deuterium Switch" strategy in pharmacokinetics, and a self-validating synthesis protocol. It is designed for researchers requiring high-purity isotopic solvents or metabolic probes.

Part 1: Molecular Identity & Physicochemical Properties[2][5]

The substitution of Hydrogen-1 (

H) with Deuterium-2 (

H) doubles the mass of the atomic nucleus in the substituted positions, leading to significant changes in molecular weight and vibrational frequency (the Kinetic Isotope Effect), while maintaining similar steric electronics.

Comparative Data Table

Property	Methyl Acetate (Protium)	Methyl Acetate-d6 (Deuterated)
Formula		
CAS Number	79-20-9	32113-85-2
Molecular Weight	74.08 g/mol	80.12 g/mol
Exact Mass (Monoisotopic)	74.0368 Da	80.0744 Da
Boiling Point	56.9 °C	~56-57 °C (Negligible shift)
Density (approx)	0.932 g/mL	~1.01 g/mL (Calculated via molar volume)
NMR Silent Region	N/A	0 - 12 ppm (H NMR)

The Mass Calculation Logic

The molecular weight difference is not random; it is a precise summation of the neutron addition.

- Protium (H): ~1.0078 amu
- Deuterium (H): ~2.0141 amu
- Delta per atom: ~1.0063 amu

© 2026 BenchChem. All rights reserved.

- Total Shift:

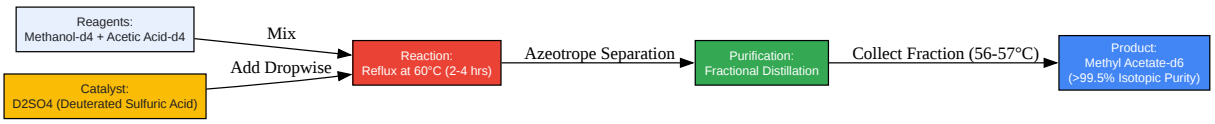
  amu.

> *Critical Insight: In Mass Spectrometry (MS), this +6 Da shift allows **Methyl Acetate-d6** to serve as an ideal Internal Standard (IS). It is chemically identical to the analyte during extraction but spectrally distinct in the mass analyzer, eliminating matrix effects.*

Part 2: Synthesis & Manufacturing Protocol

Objective: Synthesize **Methyl Acetate-d6** via Fischer Esterification using fully deuterated reagents. Mechanism: Acid-catalyzed condensation of Methanol-d4 and Acetic Acid-d4.

Synthesis Workflow (Graphviz)



Click to download full resolution via product page

Figure 1: Step-wise synthesis workflow for high-purity **Methyl Acetate-d6**.

Step-by-Step Protocol

Note: All glassware must be oven-dried to prevent H/D exchange with atmospheric moisture.

- Preparation: In a round-bottom flask equipped with a reflux condenser, combine Methanol-d4 (1.2 eq) and Acetic Acid-d4 (1.0 eq).

© 2026 BenchChem. All rights reserved.

- Why Excess Methanol? To drive the equilibrium toward the ester product (Le Chatelier's principle).

- Catalysis: Slowly add catalytic amounts of Sulfuric Acid-d2 (

).

  - Caution: Use deuterated acid to prevent introducing protons (

    H) into the system, which would lower isotopic purity.

- Reflux: Heat the mixture to 60°C for 3 hours.

- Isolation: Perform fractional distillation. **Methyl Acetate-d6** forms a low-boiling azeotrope with methanol.[5]

- Purification: Wash the distillate with

  (heavy water) to remove unreacted methanol-d4, then dry over anhydrous

  and redistill.

Part 3: Applications in Drug Development (The Deuterium Switch)

The molecular weight of **Methyl Acetate-d6** is most relevant when calculating the Kinetic Isotope Effect (KIE).

Metabolic Stability & KIE

Carbon-Deuterium (C-D) bonds are significantly stronger than Carbon-Hydrogen (C-H) bonds due to the lower zero-point energy of the heavier isotope.

- C-H Bond Energy: ~338 kJ/mol

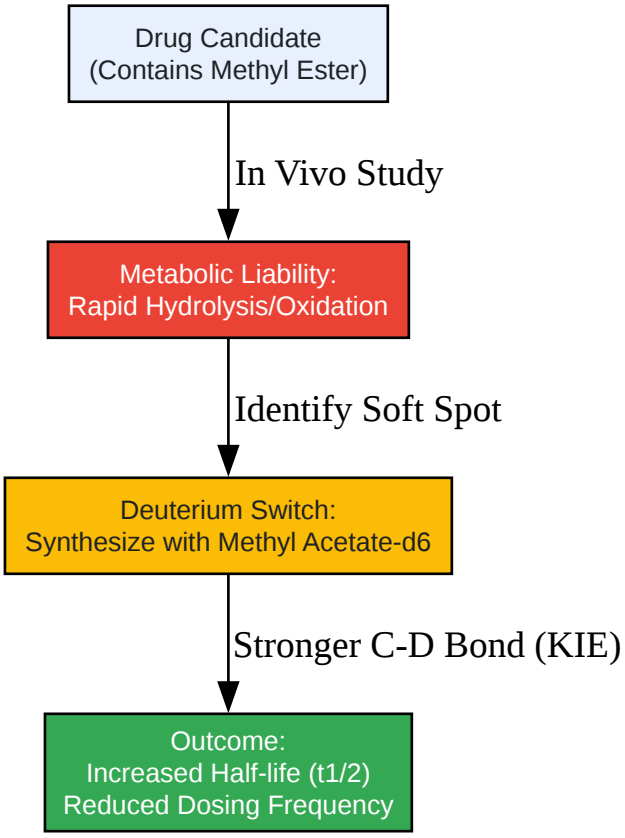
- C-D Bond Energy: ~342 kJ/mol

In drug development, if the metabolic breakdown of a methyl ester drug involves the cleavage of a C-H bond (e.g., oxidative demethylation by Cytochrome P450), replacing it with **Methyl**

© 2026 BenchChem. All rights reserved.

Acetate-d6 moieties can slow down metabolism.

Application Logic Diagram (Graphviz)



Click to download full resolution via product page

Figure 2: The "Deuterium Switch" strategy utilizing **Methyl Acetate-d6** reagents to improve pharmacokinetic profiles.

Part 4: Analytical Validation Standards

To verify the molecular weight and identity of **Methyl Acetate-d6**, use the following self-validating checks.

NMR Validation (H)

- Standard Methyl Acetate: Shows singlets at

  3.66 (OCH

) and

2.06 (CCH

).

- **Methyl Acetate-d6**: Should be NMR Silent in the proton channel.
- Validation Pass: Presence of any peaks in these regions indicates incomplete deuteration (<99 atom % D).

Mass Spectrometry (MS)

- Run a scan in Positive Ion Mode.
- Target: Observe parent ion

  at m/z 81.12 (approx) or molecular ion

  .
- Failure Mode: Significant peaks at m/z 74, 75, or 76 indicate contamination with non-deuterated isotopologues.

References

- National Center for Biotechnology Information (NCBI). (2025). **Methyl Acetate-d6** - PubChem Compound Summary. PubChem.[2][6] [Link]
- Fisher Scientific. (n.d.). **Methyl Acetate-d6** Product Specifications and Safety Data. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Methyl Acetate-d6, TRC 10 mg | Buy Online | Toronto Research Chemicals | Fisher Scientific [fishersci.nl]
- 2. Methyl Acetate-d6 | C3H6O2 | CID 101869369 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Methyl Acetate-d6 | CAS 32113-85-2 | LGC Standards [lgcstandards.com]
- 4. 32113-85-2 CAS MSDS (METHYL ACETATE-D6) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. iscre.org [iscre.org]
- 6. Methyl acetate - Wikipedia [en.wikipedia.org]

- To cite this document: BenchChem. [Technical Guide: Methyl Acetate-d6 Molecular Weight & Isotopic Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1434741/docs#technical-guide-methyl-acetate-d6-molecular-weight-isotopic-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.